

Safe Handling and Disposal of 2-Chloroacrylonitrile: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Chloroacrylonitrile

Cat. No.: B132963

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Chloroacrylonitrile**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing the significant risks associated with this highly toxic, flammable, and reactive compound.

Warning: **2-Chloroacrylonitrile** is fatal if swallowed, inhaled, or in contact with skin.^[1] It is highly flammable and can cause severe skin burns and eye damage.^[1] This substance is also a suspected carcinogen and may cause genetic defects.^[2] Handle with extreme caution and only in designated areas with appropriate engineering controls.

Physical and Chemical Properties

A summary of the key quantitative data for **2-Chloroacrylonitrile** is presented below.

Property	Value
Appearance	Colorless to light yellow liquid [2]
Molecular Formula	C ₃ H ₂ CIN
Molecular Weight	87.51 g/mol [1]
Boiling Point	88-89 °C (190-192 °F) [1]
Melting Point	-65 °C (-85 °F) [2]
Flash Point	6 °C (42.8 °F) [2]
Density	1.096 g/mL at 25 °C [3]
Vapor Pressure	Not available
Solubility	Does not mix with water [3]
Autoignition Temperature	Not available

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent any personal contact with **2-Chloroacrylonitrile**.[\[3\]](#)

Protection Type	Recommended Equipment
Eye and Face Protection	Chemical safety goggles with side shields are required.[2][3] A full faceshield is also recommended.
Skin Protection	Wear chemical-resistant gloves.[2][3] Specific materials mentioned include PVC and Neoprene rubber.[3] Always inspect gloves for integrity before use and replace if contaminated.[3] Wear appropriate protective clothing, such as a lab coat, overalls, or a PVC apron, to prevent skin exposure.[2][3] For extensive handling, Tyvek-type disposable clothing is recommended.[1][4]
Respiratory Protection	Work must be conducted in a well-ventilated area, preferably within a chemical fume hood with explosion-proof ventilation.[2][3] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator.[2] A full-face positive pressure supplied-air respirator or a self-contained breathing apparatus (SCBA) is recommended.[1][4] A Type A filter respirator of sufficient capacity is also noted.[3]
Foot Protection	Non-sparking safety footwear should be worn.[3]

Note: Suitability and durability of glove and clothing type depend on usage.[3] Some plastic PPE may produce static electricity and are not recommended.[3]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is essential for safely handling **2-Chloroacrylonitrile**.

Preparation

- Risk Assessment: Before beginning any work, perform a thorough risk assessment for the planned experiment.
- Designated Area: Ensure handling occurs in a designated area, such as a chemical fume hood, with adequate, explosion-proof ventilation.[2]
- Safety Equipment: Verify that an eyewash station and safety shower are readily accessible and in working order.[2]
- Remove Ignition Sources: Keep the work area clear of heat, sparks, open flames, and other ignition sources.[2][3] No smoking is permitted.[2][3]
- Grounding: Ground and bond all containers and receiving equipment to prevent static discharge.[2][5] Use only non-sparking tools.[2]
- Inspect PPE: Before use, inspect all PPE for tears, punctures, or other signs of degradation. [6]
- Waste Containers: Have appropriately labeled hazardous waste containers ready for the collection of **2-Chloroacrylonitrile** waste and contaminated materials.[6]

Handling and Use

- Wear PPE: Don all required PPE as specified in the table above before handling the chemical.
- Avoid Contact: Avoid all personal contact, including inhalation of vapors.[3] Do not let clothing wet with the material stay in contact with skin.[3]
- Container Handling: Keep the container tightly closed when not in use.[2] Do not cut, drill, grind, or weld on or near containers, as even empty containers may contain explosive vapors.[3]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[2] Do not eat, drink, or smoke in the work area.[5]

Emergency Procedures

- Spills:
 - Minor Spills: Remove all ignition sources.[3] Clean up spills immediately using an inert absorbent material (e.g., sand, silica gel).[2]
 - Major Spills: Evacuate the area and move upwind.[3] Alert emergency responders.[3] Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[1][4]
- Exposure:
 - Inhalation: Immediately move the victim to fresh air. Keep them warm and at rest.[3] Seek immediate medical attention.[1][4]
 - Skin Contact: Immediately remove all contaminated clothing.[3][4] Flood the affected skin with running water.[3][4] Gently wash with soap and water.[1][4] Seek immediate medical attention.[1][4]
 - Eye Contact: Immediately rinse eyes with plenty of water, removing contact lenses if present.[1] Seek immediate medical attention.[1][2]
 - Ingestion: If swallowed, rinse mouth. Call a poison center or doctor immediately. Ingestion of less than 5 grams may be fatal.[3]

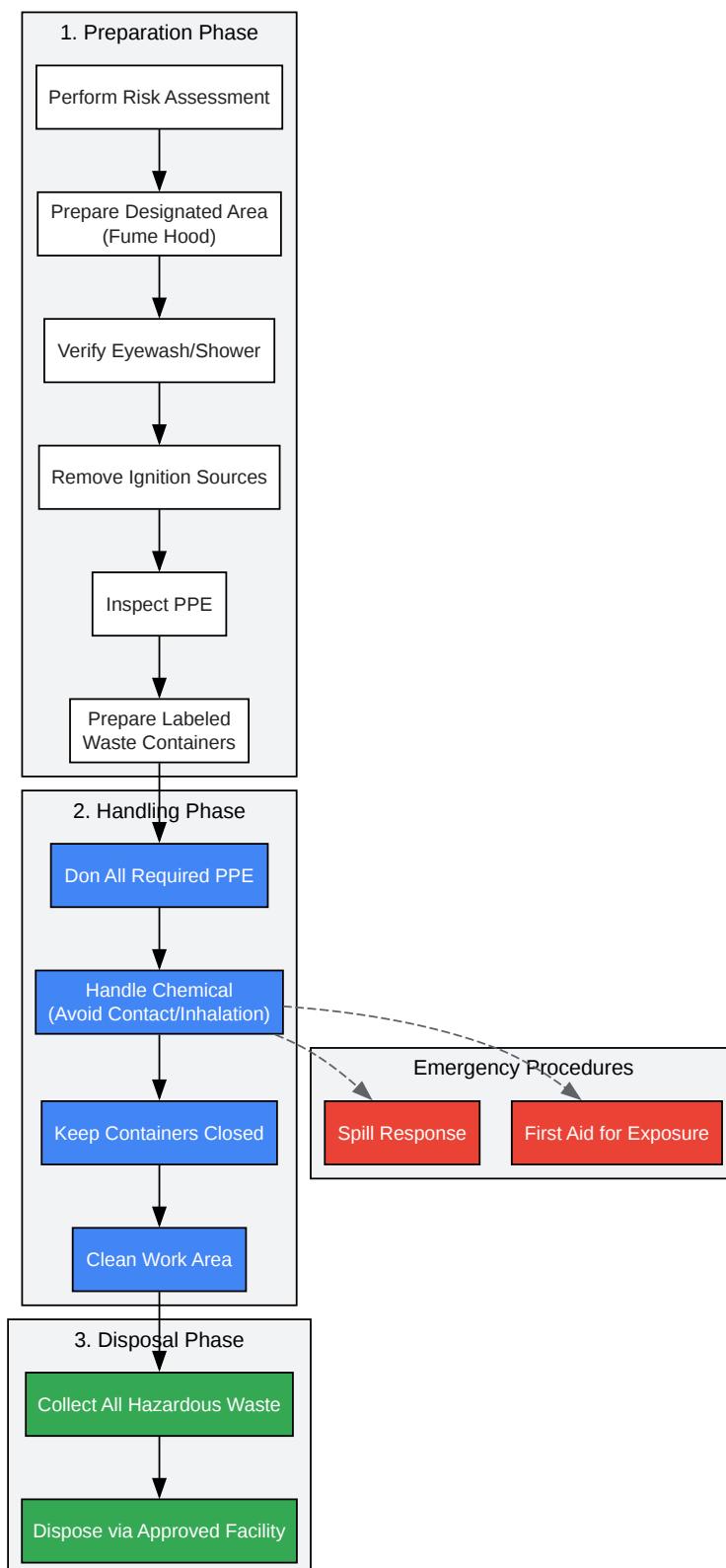
Disposal Plan

All waste containing **2-Chloroacrylonitrile** must be treated as hazardous waste.[3]

- Waste Collection: Collect all waste, including contaminated absorbent materials and disposable PPE, in suitable, closed, and clearly labeled containers.[2] Do not allow wash water from cleaning equipment to enter drains.[3]
- EPA Waste Codes: This material is classified as hazardous waste. The relevant US EPA waste numbers are D001 for ignitability and D003 for reactivity.[3]
- Disposal Method: Dispose of contents and containers at an approved waste disposal plant. [2] All waste must be handled in accordance with local, state, and federal regulations.[3] Consult your institution's environmental health and safety office for specific disposal procedures.

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Chloroacrylonitrile**.

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Caption: Safe handling and disposal workflow for **2-Chloroacrylonitrile**.

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